

The Discovery and Synthesis of (S)-MK-5046: A Technical Guide

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Compound of Interest

Compound Name: (R)-MK-5046
CAS No.: 1022152-70-0
Cat. No.: B609095

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the discovery, synthesis, and biological characterization of (S)-MK-5046, a potent and selective allosteric agonist of the bombesin receptor subtype-3 (BRS-3). BRS-3 is a G-protein coupled receptor implicated in the regulation of energy homeostasis, making it an attractive target for the development of anti-obesity therapeutics. This document details the asymmetric synthesis of the active (S)-enantiomer, presents key in vitro and in vivo pharmacological data in tabular format, and provides comprehensive experimental protocols for the core biological assays used in its characterization. Additionally, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the underlying scientific processes.

A Note on Stereochemistry: While the initial query specified **(R)-MK-5046**, the published literature consistently identifies the biologically active enantiomer as (S)-MK-5046, which is the focus of this guide.

Discovery and Rationale

(S)-MK-5046, chemically known as (2S)-1,1,1-trifluoro-2-[4-(1H-pyrazol-1-yl)phenyl]-3-(4-{[1-(trifluoromethyl)cyclopropyl]methyl}-1H-imidazol-2-yl)propan-2-ol, was identified by Merck as a potent and selective agonist for the orphan G-protein coupled receptor, bombesin receptor subtype-3 (BRS-3). The discovery was driven by the understanding that BRS-3 plays a crucial role in energy metabolism and food intake. Preclinical studies demonstrated that agonism of BRS-3 leads to reduced food intake and body weight, highlighting its potential as a target for anti-obesity drugs.

Asymmetric Synthesis of (S)-MK-5046

The synthesis of (S)-MK-5046 involves a multi-step sequence, with the key challenge being the stereoselective installation of the chiral tertiary alcohol center. The following is a representative synthetic route based on patent literature.

Experimental Protocol: Synthesis of (S)-MK-5046

Step 1: Synthesis of 1-(4-bromophenyl)-1H-pyrazole

To a solution of 4-bromophenylhydrazine hydrochloride (1.0 eq) in ethanol is added 1,1,3,3-tetramethoxypropane (1.1 eq) and concentrated hydrochloric acid (0.1 eq). The mixture is heated at reflux for 4 hours. After cooling to room temperature, the solvent is removed under reduced pressure, and the residue is partitioned between ethyl acetate and water. The organic layer is washed with brine, dried over sodium sulfate, filtered, and concentrated to afford 1-(4-bromophenyl)-1H-pyrazole.

Step 2: Synthesis of 2-(4-(1H-pyrazol-1-yl)phenyl)oxirane

To a solution of 1-(4-bromophenyl)-1H-pyrazole (1.0 eq) in anhydrous THF at -78 °C is added n-butyllithium (1.1 eq) dropwise. After stirring for 30 minutes, a solution of 2-(chloromethyl)oxirane (1.2 eq) in THF is added. The reaction is stirred at -78 °C for 2 hours and then allowed to warm to room temperature overnight. The reaction is quenched with saturated aqueous ammonium chloride, and the mixture is extracted with ethyl acetate. The combined organic layers are washed with brine, dried over sodium sulfate, and concentrated. The crude product is purified by column chromatography to yield 2-(4-(1H-pyrazol-1-yl)phenyl)oxirane.

Step 3: Synthesis of 1-(4-((1-(trifluoromethyl)cyclopropyl)methyl)-1H-imidazol-2-yl)ethan-1-one

A mixture of 1-(1H-imidazol-2-yl)ethan-1-one (1.0 eq), (1-(trifluoromethyl)cyclopropyl)methyl methanesulfonate (1.2 eq), and potassium carbonate (2.0 eq) in DMF is heated at 80 °C for 16 hours. The reaction mixture is cooled to room temperature, diluted with water, and extracted with ethyl acetate. The combined organic layers are washed with brine, dried over sodium sulfate, and concentrated. The crude product is purified by column chromatography.

Step 4: Asymmetric addition to form the chiral alcohol

To a solution of 2-(4-(1H-pyrazol-1-yl)phenyl)oxirane (1.0 eq) in anhydrous THF at -78 °C is added a solution of the lithium salt of 1-(4-((1-(trifluoromethyl)cyclopropyl)methyl)-1H-imidazol-2-yl)ethan-1-one (prepared by treating the ketone with n-butyllithium) (1.1 eq). The reaction is stirred at -78 °C for 4 hours. A chiral ligand, such as a sparteine derivative, is then added, and the reaction is allowed to proceed for a further 24 hours at -78 °C to induce asymmetry. The reaction is quenched with saturated aqueous ammonium chloride and extracted with ethyl acetate. The organic layer is dried and concentrated. The enantiomers are separated by chiral HPLC to afford the desired (S)-enantiomer.

Step 5: Trifluoromethylation

To a solution of the chiral ketone from the previous step (1.0 eq) in anhydrous THF at -78 °C is added (trifluoromethyl)trimethylsilane (1.5 eq) followed by a catalytic amount of tetrabutylammonium fluoride. The reaction mixture is stirred at -78 °C for 2 hours and then warmed to room temperature. The reaction is quenched with saturated aqueous ammonium chloride, and the product is extracted with ethyl acetate. The organic layer is dried, concentrated, and purified by column chromatography to yield (S)-MK-5046.

Biological Activity and Pharmacological Profile

(S)-MK-5046 is a potent allosteric agonist of BRS-3, demonstrating high affinity and functional activity across multiple species. Its mechanism of action involves binding to a site on the receptor distinct from the orthosteric ligand binding pocket, leading to the activation of downstream signaling pathways.

In Vitro Activity

The in vitro potency of (S)-MK-5046 has been characterized through receptor binding and functional assays.

Parameter	Human BRS-3	Mouse BRS-3	Rat BRS-3	Dog BRS-3	Rhesus BRS-3
Ki (nM)	3.4	1.6	0.6	9.9	2.4
IC50 (nM)	27	28	5.4	1.2	6.5
EC50 (nM)	14	21	2.2	1.6	6.9

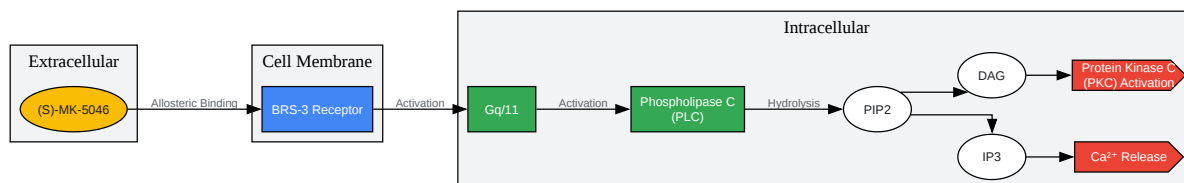
Pharmacokinetic Profile

Pharmacokinetic studies have been conducted in various preclinical species and in humans, demonstrating that (S)-MK-5046 is orally bioavailable.

Species	Route	Tmax (h)	t1/2 (h)	F (%)
Mouse	PO	0.5	1.4	52
Rat	PO	1.0	2.3	45
Dog	PO	1.0	1.4	29
Human	PO	~1.0	1.5 - 3.5	N/A

Mechanism of Action: Allosteric Agonism of BRS-3

(S)-MK-5046 functions as an allosteric agonist at the BRS-3 receptor. Upon binding, it induces a conformational change in the receptor, leading to the activation of the Gq/11 signaling pathway. This results in the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC).



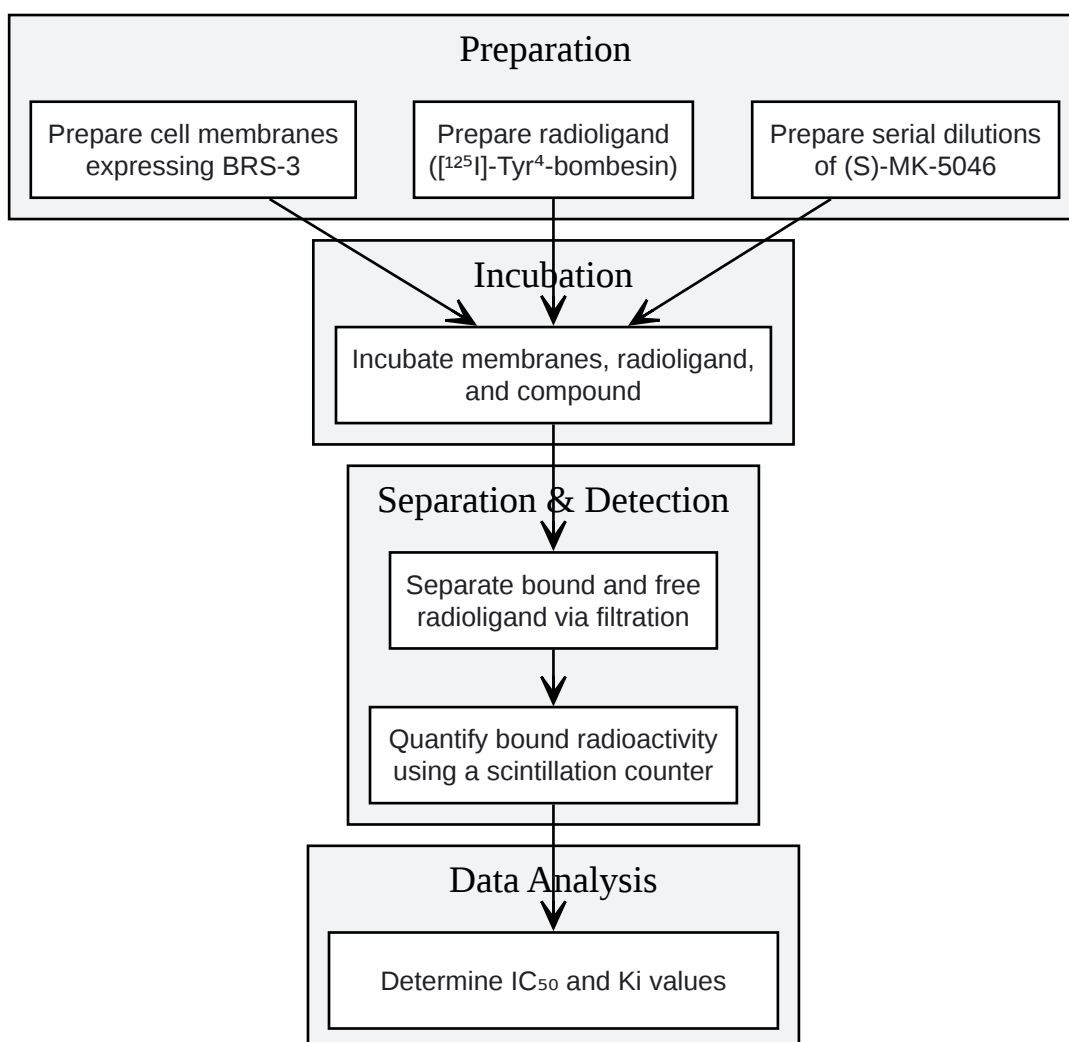
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BRS-3 Signaling Pathway

Key Experimental Protocols

BRS-3 Receptor Binding Assay

This assay determines the binding affinity of (S)-MK-5046 to the BRS-3 receptor.



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Receptor Binding Assay Workflow

Protocol:

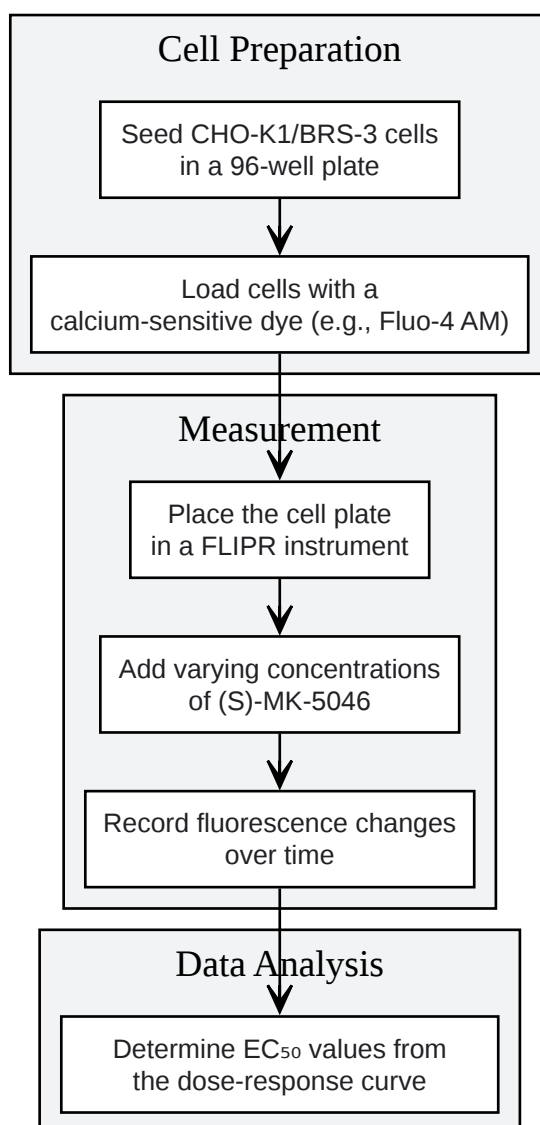
- **Membrane Preparation:** CHO-K1 cells stably expressing the human BRS-3 receptor are harvested and homogenized in ice-cold buffer (50 mM Tris-HCl, pH 7.4, containing protease inhibitors). The homogenate is centrifuged, and the resulting membrane pellet is resuspended in assay buffer.
- **Assay:** In a 96-well plate, incubate the cell membranes (50 μg protein/well) with a fixed concentration of $[^{125}\text{I}]$ -Tyr⁴-bombesin (e.g., 0.1 nM) and varying concentrations of (S)-MK-

5046 (10^{-11} to 10^{-5} M) in a total volume of 200 μ L.

- Incubation: Incubate the plate at 37°C for 60 minutes.
- Filtration: Terminate the binding reaction by rapid filtration through a glass fiber filter plate pre-soaked in 0.5% polyethyleneimine.
- Washing: Wash the filters three times with ice-cold wash buffer (50 mM Tris-HCl, pH 7.4).
- Detection: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: Determine the concentration of (S)-MK-5046 that inhibits 50% of the specific binding of the radioligand (IC_{50}) by non-linear regression analysis. Calculate the inhibitory constant (K_i) using the Cheng-Prusoff equation.

Intracellular Calcium Mobilization Assay (FLIPR)

This functional assay measures the ability of (S)-MK-5046 to elicit an increase in intracellular calcium, a downstream event of BRS-3 activation.



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Calcium Mobilization Assay Workflow

Protocol:

- Cell Plating: Seed CHO-K1 cells stably expressing the human BRS-3 receptor into a 96-well, black-walled, clear-bottom plate and culture overnight.
- Dye Loading: Wash the cells with assay buffer (HBSS with 20 mM HEPES) and then incubate with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in assay buffer for 60 minutes at 37°C.

- **Compound Addition:** Place the plate in a Fluorometric Imaging Plate Reader (FLIPR). Add varying concentrations of (S)-MK-5046 to the wells.
- **Signal Detection:** Measure the fluorescence intensity at an excitation wavelength of 488 nm and an emission wavelength of 525 nm immediately after compound addition and for a period of 180 seconds.
- **Data Analysis:** The increase in fluorescence intensity corresponds to the increase in intracellular calcium concentration. Plot the peak fluorescence response against the logarithm of the agonist concentration and fit the data to a sigmoidal dose-response curve to determine the EC₅₀ value.

Inositol Phosphate Accumulation Assay

This assay provides a more proximal measure of Gq-coupled receptor activation by quantifying the accumulation of inositol monophosphate (IP1), a stable metabolite of IP3.

Protocol:

- **Cell Stimulation:** Plate CHO-K1/BRS-3 cells in a 96-well plate. On the day of the assay, replace the culture medium with a stimulation buffer containing 50 mM LiCl. Add varying concentrations of (S)-MK-5046 and incubate for 60 minutes at 37°C.
- **Cell Lysis:** Lyse the cells by adding the lysis buffer provided in a commercial IP-One HTRF assay kit.
- **Detection:** Add the HTRF detection reagents (IP1-d2 conjugate and anti-IP1-cryptate conjugate) to the cell lysate and incubate for 60 minutes at room temperature.
- **Measurement:** Read the plate on an HTRF-compatible reader at 620 nm and 665 nm.
- **Data Analysis:** The ratio of the fluorescence signals at 665 nm and 620 nm is inversely proportional to the concentration of IP1. Generate a standard curve using known concentrations of IP1 and determine the EC₅₀ value for (S)-MK-5046 from the dose-response curve.

Conclusion

(S)-MK-5046 is a potent and selective allosteric agonist of the BRS-3 receptor with demonstrated in vitro and in vivo activity. The asymmetric synthesis provides access to the biologically active enantiomer. The detailed experimental protocols provided in this guide for its synthesis and biological characterization serve as a valuable resource for researchers in the field of drug discovery and development targeting metabolic disorders. Further investigation into the therapeutic potential of BRS-3 agonists like (S)-MK-5046 is warranted.

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